

Technical Support Center: Optimizing Cycloxydim Application for Perennial Grass Control

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Compound of Interest

Compound Name: Cycloxydim

Cat. No.: B8784830

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This technical support center provides researchers, scientists, and drug development professionals with detailed guidance on the optimal application timing of **Cycloxydim** for the effective control of perennial grasses in experimental settings.

Frequently Asked Questions (FAQs)

Q1: What is the mode of action of **Cycloxydim** and which types of plants does it affect?

Cycloxydim is a selective, post-emergence herbicide belonging to the cyclohexanedione chemical family.^[1] Its primary mode of action is the inhibition of the acetyl-CoA carboxylase (ACCase) enzyme, which is crucial for fatty acid synthesis and the formation of cell membranes in grasses.^[1] This targeted action halts the growth of susceptible grass species, leading to their eventual death, while broadleaf plants remain unaffected due to differences in their ACCase enzyme structure.^[1] **Cycloxydim** is systemic, meaning it is absorbed through the foliage and translocated to the growing points of the plant for a complete kill.^{[2][3]}

Q2: At what growth stage should **Cycloxydim** be applied for optimal control of perennial grasses?

For best results, **Cycloxydim** should be applied when perennial grasses are young and actively growing.^[4] Research indicates that application at the 3- to 8-leaf stage of growth is effective.^[5] For more established perennial grasses, pre-plant tillage practices like disking or

plowing can help break up rhizomes and stolons, leading to more uniform shoot emergence and better control.[6] In these cases, a second application may be necessary 2 to 3 weeks after the emergence of new growth.[6]

Q3: What are the ideal environmental conditions for applying **Cycloxydim**?

Cycloxydim is most effective when applied under warm and humid conditions, which promote vigorous grass growth and accelerate the herbicide's action.[7] Conversely, cool temperatures and low moisture can slow down its effects.[7] In arid regions, it is recommended to apply **Cycloxydim** within 7 days after an irrigation event to ensure the target grasses are actively growing.[6]

Q4: Is a surfactant necessary when applying **Cycloxydim**?

Yes, the addition of an oil-based adjuvant or a non-ionic surfactant is generally recommended to enhance the penetration of **Cycloxydim** into the leaf tissue and improve its overall efficacy.[1][8] The use of a crop oil concentrate has been shown to increase the level of control achieved with **Cycloxydim**. [7]

Q5: How quickly does **Cycloxydim** work, and what are the visual symptoms?

Susceptible grasses typically cease to grow within 1 to 2 days after application.[1][7] Visual symptoms, such as yellowing of the younger leaves followed by tissue disintegration, generally become apparent within 5 to 10 days.[1][7]

Troubleshooting Guide

Problem: Reduced efficacy of **Cycloxydim** on perennial grasses.

- Cause: Application timing may have been suboptimal.
 - Solution: Ensure that the target perennial grasses are in an early and active growth stage at the time of application.[4] For established perennial grasses, consider a sequential application strategy.[6][9][10]
- Cause: Unfavorable environmental conditions.

- Solution: Apply **Cycloxydim** during periods of warm, humid weather to maximize its effectiveness.[7] Avoid application during cool or dry conditions. In arid regions, apply after irrigation.[6]
- Cause: Insufficient spray coverage.
 - Solution: Use a sufficient spray volume to ensure complete coverage of the grass foliage. For perennial grasses, a minimum of 10 gallons per acre is recommended.[6]
- Cause: Lack of an appropriate adjuvant.
 - Solution: Always include an oil-based adjuvant or non-ionic surfactant in the spray mixture to improve absorption.[1][8]
- Cause: Tank mixing with certain broadleaf herbicides.
 - Solution: Be aware that tank mixing **Cycloxydim** with some broadleaf herbicides can lead to reduced grass control. If this occurs, a subsequent application of **Cycloxydim** may be necessary.[6] Always perform a compatibility check before tank-mixing.[3]
- Cause: Herbicide resistance.
 - Solution: Herbicide resistance can develop in some grass species with repeated use of ACCase inhibitors.[3] It is important to rotate herbicide modes of action and implement integrated weed management practices to mitigate the risk of resistance.

Data on Cycloxydim Efficacy

Table 1: Efficacy of **Cycloxydim** on Various Perennial Grass Species

Perennial Grass Species	Common Name	Efficacy Level	Application Timing	Reference
<i>Molinia caerulea</i>	Purple Moor Grass	Good long-term control	Spring and Autumn	[11]
<i>Calamagrostis epigejos</i>	Wood Small Reed	Good control	Late April - Early May	[10]
<i>Deschampsia flexuosa</i>	Wavy Hair Grass	Good control	Late April - Early May	[10]
<i>Holcus lanatus</i>	Yorkshire Fog	Good control	Autumn	[10][11]
<i>Sorghum halepense</i>	Johnson Grass	Suppression	Actively Growing	[3]
<i>Cynodon dactylon</i>	Bermudagrass	Suppression	Actively Growing	[3]
<i>Elytrigia repens</i>	Quackgrass	Suppression	Actively Growing	[5]
<i>Lolium perenne</i>	Perennial Ryegrass	Good long-term control	Spring and Autumn	[11]

Experimental Protocols

Protocol 1: General Post-Emergence Application of **Cycloxydim**

- Target Weed Stage: Apply to actively growing perennial grasses, ideally at the 3- to 8-leaf stage.[5]
- Herbicide Rate: Follow the manufacturer's recommended application rate, typically ranging from 0.5 to 1.5 L/ha depending on the formulation and target weed species.[3]
- Adjuvant: Add a crop oil concentrate at a rate of 1.0 L/ha or a non-ionic surfactant as per the product label.[7]
- Spray Volume: Use a minimum spray volume of 10 gallons per acre to ensure thorough coverage, especially under conditions of heavy grass pressure or when grasses are near the

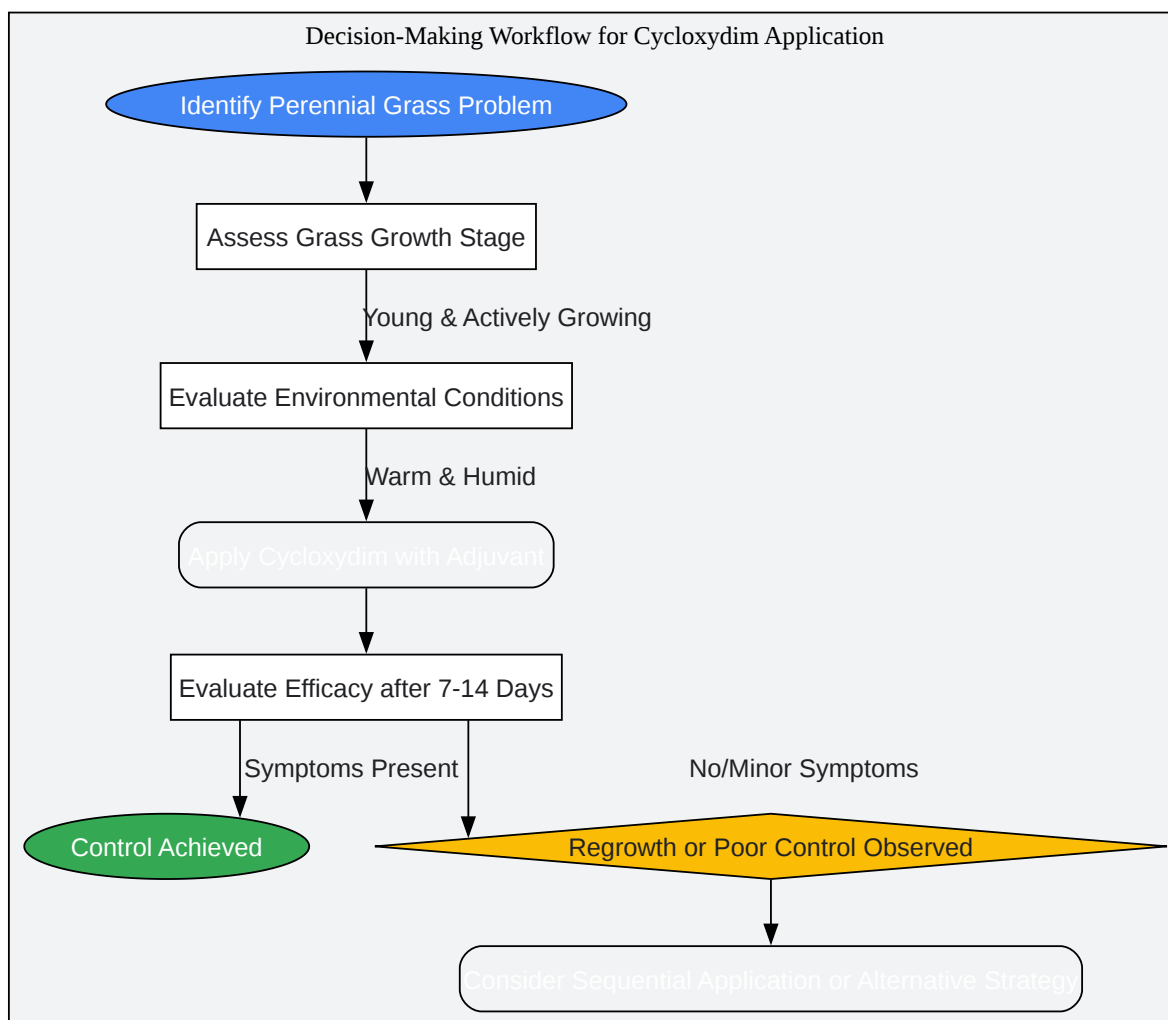
maximum recommended height.[6]

- Environmental Conditions: Apply during warm and humid weather.[7] Avoid application in cool or dry conditions.
- Post-Application: Avoid disturbing (e.g., mowing) the treated area for at least 2 days before and 2 days after application.[5]

Protocol 2: Sequential Application for Established Perennial Grasses

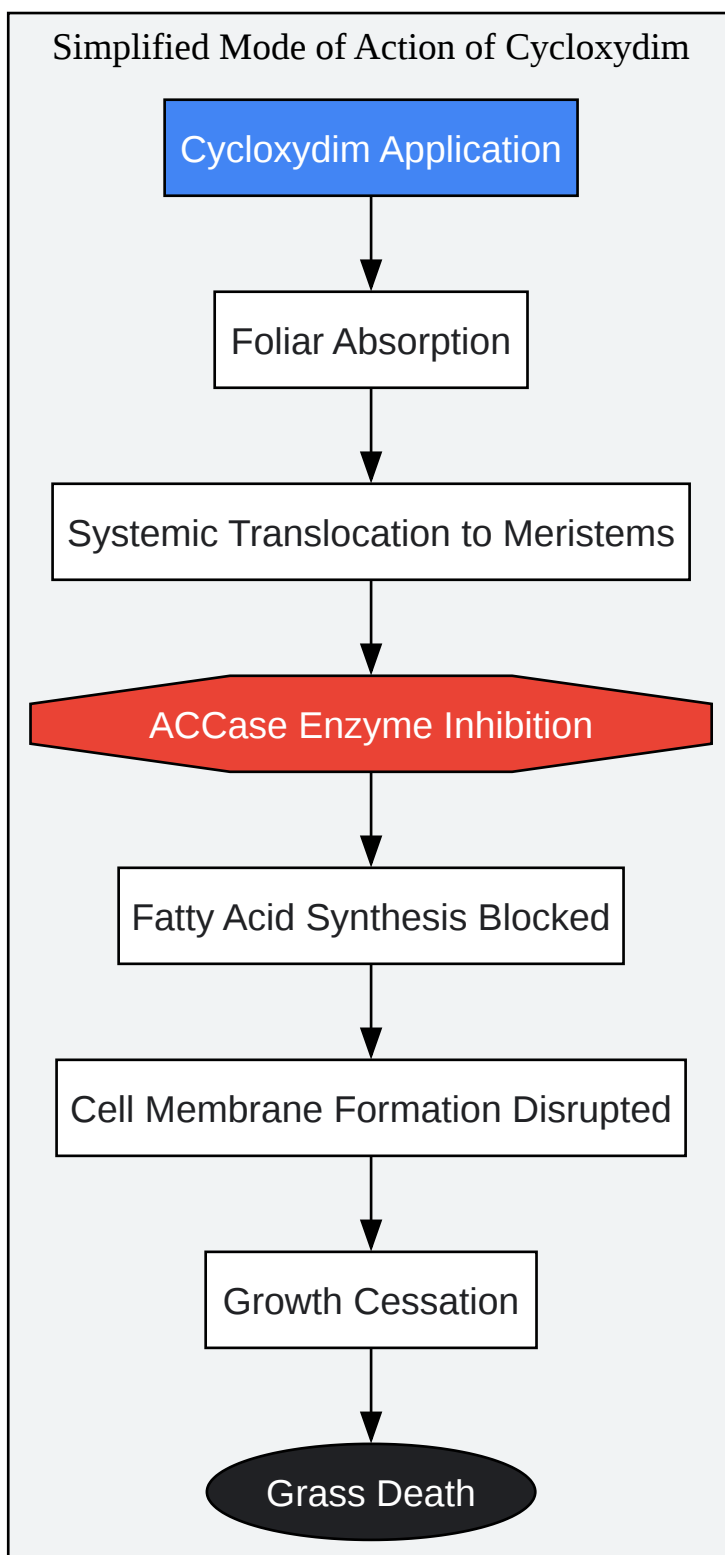
- Initial Application: Apply **Cycloxydim** following the general protocol when new shoots emerge after tillage or at the beginning of the active growing season.
- Follow-up Application: A second application may be necessary to control regrowth. Apply 2 to 4 weeks after the initial treatment to actively growing grass.[5][6] In some studies, a sequential application in the autumn followed by another in the late spring has proven to be highly effective for minimizing competition from certain perennial grasses.[9][10]

Visualizations



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Caption: Decision-making workflow for optimizing **Cycloxydim** application on perennial grasses.



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